

Spectroscopic and Synthetic Profile of 9-Anthracylmethyl Methacrylate (AMMA): A Technical Guide

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Compound of Interest

Compound Name: *9-Anthracylmethyl methacrylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties and synthesis of **9-Anthracylmethyl methacrylate** (AMMA), a fluorescent, photoreactive monomer. AMMA is a valuable building block in the development of advanced materials for optoelectronics, sensing, and drug delivery applications. Its anthracene moiety imparts unique photophysical characteristics, making its thorough characterization essential for its effective utilization.

Core Spectroscopic Data

The following tables summarize the key spectroscopic data for **9-Anthracylmethyl methacrylate**, providing a reference for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H -NMR Spectroscopic Data for **9-Anthracylmethyl Methacrylate** (CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
8.51	s	1H	Anthracene ring
8.38	d, $J = 10\text{Hz}$	2H	Anthracene ring
8.03	d, $J = 10\text{Hz}$	2H	Anthracene ring
7.44-7.60	m	4H	Anthracene ring
6.22	s	2H	Methylene group (- CH_2-)
6.05	s	1H	Vinyl ($=\text{CH}_2$)
5.50	s	1H	Vinyl ($=\text{CH}_2$)
1.92	s	3H	Methyl ($-\text{CH}_3$)

Source:[1]

Fourier-Transform Infrared (FT-IR) Spectroscopy

Table 2: FT-IR Spectroscopic Data for **9-Anthracenylmethyl Methacrylate (KBr)**

Wavenumber (cm^{-1})	Assignment
1715	C=O stretching (ester)
1624	C=C stretching (vinyl)
1450	C-H bending (methyl/methylene)
1320, 1296	C-O stretching (ester)
1164, 1150	C-O stretching (ester)
892	=C-H bending (vinyl)
740	C-H out-of-plane bending (aromatic)

Source:[1]

Ultraviolet-Visible (UV-Vis) and Fluorescence Spectroscopy

Table 3: Photophysical Properties of **9-Anthracenylmethyl Methacrylate**

Parameter	Wavelength (nm)	Notes
UV Absorption (λ_{max})	249, 251	Data for the monomer and a copolymer containing the monomer.
Fluorescence Emission	416	Data for a copolymer of methyl methacrylate and 9-anthracenylmethyl methacrylate.

Source:[[2](#)]

Experimental Protocols

Synthesis of 9-Anthracenylmethyl Methacrylate

The synthesis of **9-Anthracenylmethyl methacrylate** is typically achieved through the esterification of 9-anthracenemethanol with methacryloyl chloride in the presence of a base.[\[1\]](#) The following is a representative experimental protocol.

Materials:

- 9-Anthracenemethanol
- Methacryloyl chloride
- Triethylamine
- Dichloromethane (anhydrous)
- Methanol
- Anhydrous sodium sulfate

- Ice bath
- Standard glassware for organic synthesis (three-necked flask, dropping funnel, condenser)
- Stirrer

Procedure:

- Reaction Setup: In a 300 mL three-necked flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel, dissolve 9.3 g (45 mmol) of 9-anthracenemethanol in 60 mL of anhydrous dichloromethane.
- Cooling: Cool the solution to 0°C using an ice bath.
- Addition of Base and Acyl Chloride: While maintaining the temperature at 0°C, add 8 g (77 mmol) of methacryloyl chloride to the flask. Subsequently, add a solution of 6.0 g (59 mmol) of triethylamine in 10 mL of dichloromethane dropwise to the reaction mixture over a period of 30 minutes. The slurry should become a homogeneous solution upon completion of the addition.[\[1\]](#)
- Reaction: Allow the reaction to proceed at 0°C for several hours and then let it stand overnight.
- Work-up:
 - Add 30 mL of water to the reaction mixture and stir to dissolve the triethylamine hydrochloride salt.
 - Transfer the mixture to a separatory funnel and wash the organic layer with another 30 mL of water.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter the dried solution and add 100 mL of methanol to the filtrate.
 - Store the solution in a refrigerator for 2 days to induce recrystallization.

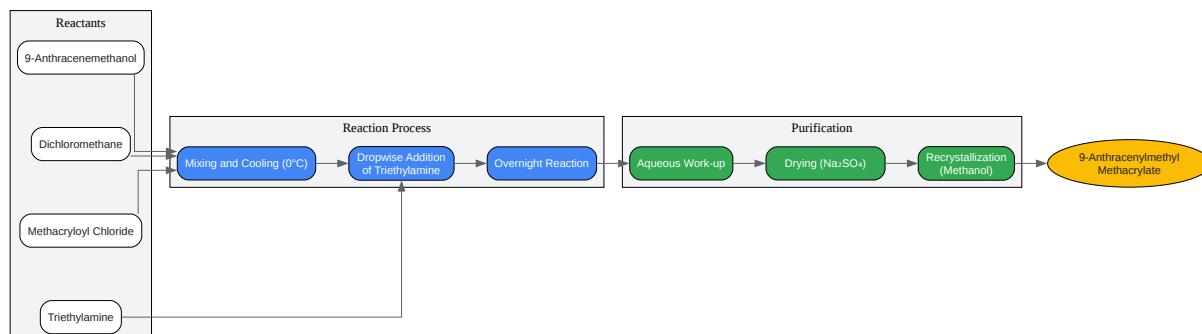
- Collect the precipitated pale yellow microcrystals by suction filtration and dry them under vacuum.

Expected Yield: Approximately 7.1 g (58% molar yield) of **9-Anthracenylmethyl methacrylate**.

[1]

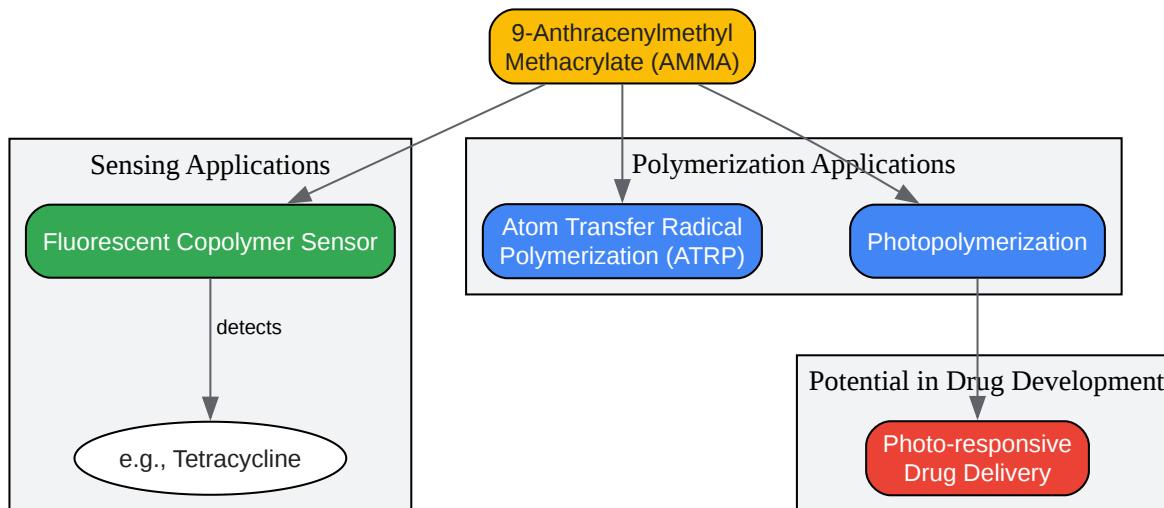
Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and relationships involving **9-Anthracenylmethyl methacrylate**.



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Caption: Synthesis workflow for **9-Anthracenylmethyl methacrylate**.



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Caption: Key application areas of **9-Anthracylmethyl methacrylate**.

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References

- 1. 9-Anthracylmethyl methacrylate from SPECIFIC POLYMERS [specificpolymers.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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